

Application Note & Protocol: Preparation of JAB-3068 Stock Solution in DMSO

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Compound of Interest

Compound Name: JAB-3068

Cat. No.: B10824661

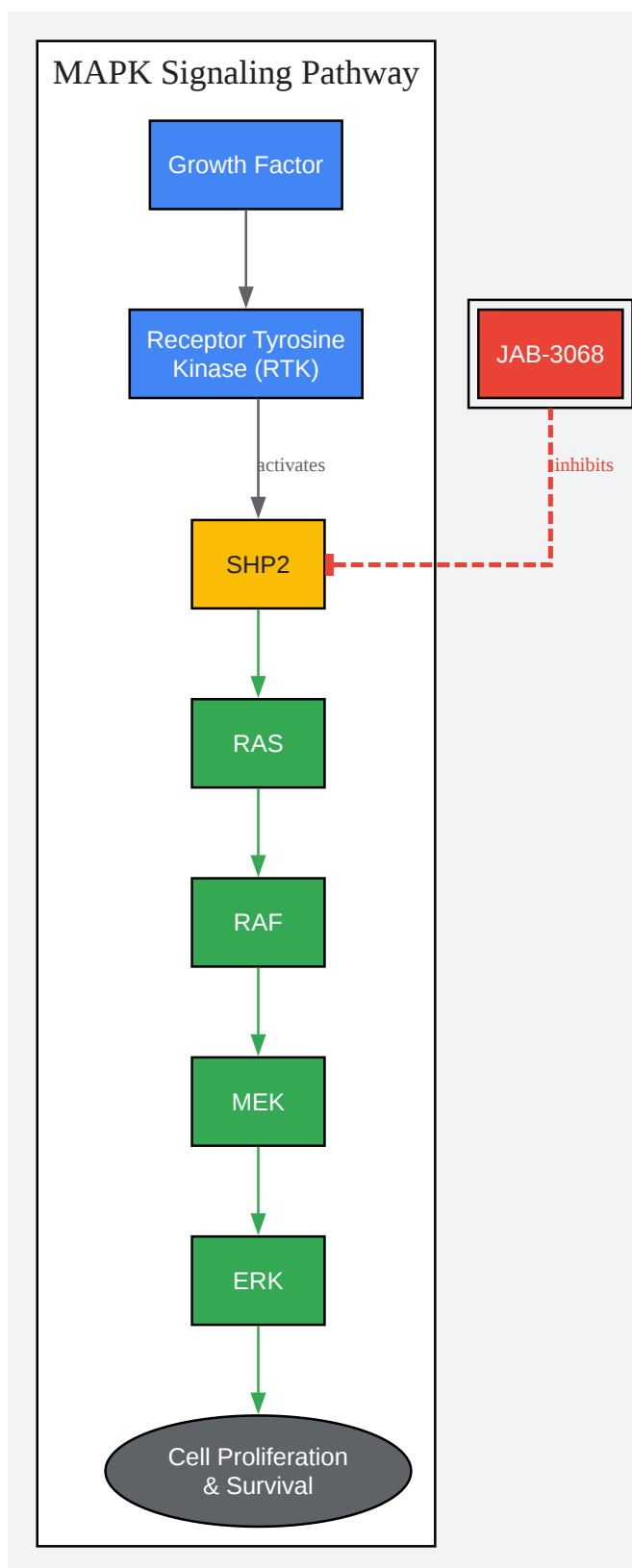
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Audience: Researchers, scientists, and drug development professionals.

Abstract: **JAB-3068** is a potent and orally bioavailable allosteric inhibitor of SHP2 (Src homology region 2 domain-containing phosphatase 2), a non-receptor protein tyrosine phosphatase encoded by the PTPN11 gene.[1][2] SHP2 is a critical signaling node that regulates cell survival and proliferation through the MAPK pathway and is also involved in immune checkpoint modulation.[1][3] Accurate and consistent preparation of **JAB-3068** stock solutions is paramount for achieving reproducible results in preclinical research and drug development. This document provides a detailed protocol for the preparation, handling, and storage of **JAB-3068** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

JAB-3068: Mechanism of Action

JAB-3068 targets and inhibits the activity of SHP2, which plays a key role in the Ras-Raf-MEK-ERK (MAPK) signaling cascade.[1] This pathway is often hyperactivated in various cancers.[1] By inhibiting SHP2, **JAB-3068** prevents downstream signaling, leading to decreased growth of tumor cells.[1][4]



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Diagram 1: JAB-3068 Inhibition of the SHP2-Mediated MAPK Signaling Pathway.

Quantitative Data Summary

Proper handling and storage are crucial for maintaining the stability and activity of **JAB-3068**. The following table summarizes its key physical and chemical properties.

Property	Value	Source(s)
Synonyms	SHP2-IN-6, JAB3068	[4] [5] [6]
Molecular Formula	C ₂₂ H ₂₆ F ₂ N ₆ O ₂ S	[4] [5] [6]
Molecular Weight	476.54 g/mol	[4] [5] [6]
CAS Number	2169223-48-5	[5] [6]
Solubility in DMSO	95 - 116.67 mg/mL (199.35 - 244.83 mM)	[5] [6]
Appearance	Solid Powder	[6]
Storage (Powder)	3 years at -20°C or 2 years at 4°C	[6]
Storage (Stock Solution)	1 year at -80°C or 1 month at -20°C	[5] [6] [7]

Note: The solubility of **JAB-3068** can be significantly reduced by moisture-absorbed DMSO; always use fresh, anhydrous, high-purity DMSO for stock preparation.[\[5\]](#)[\[6\]](#) Ultrasonic treatment may be required to achieve maximum solubility.[\[6\]](#)

Experimental Protocol: Stock Solution Preparation

This protocol outlines the procedure for preparing a concentrated stock solution of **JAB-3068** in DMSO.

3.1. Materials and Equipment

- **JAB-3068** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)

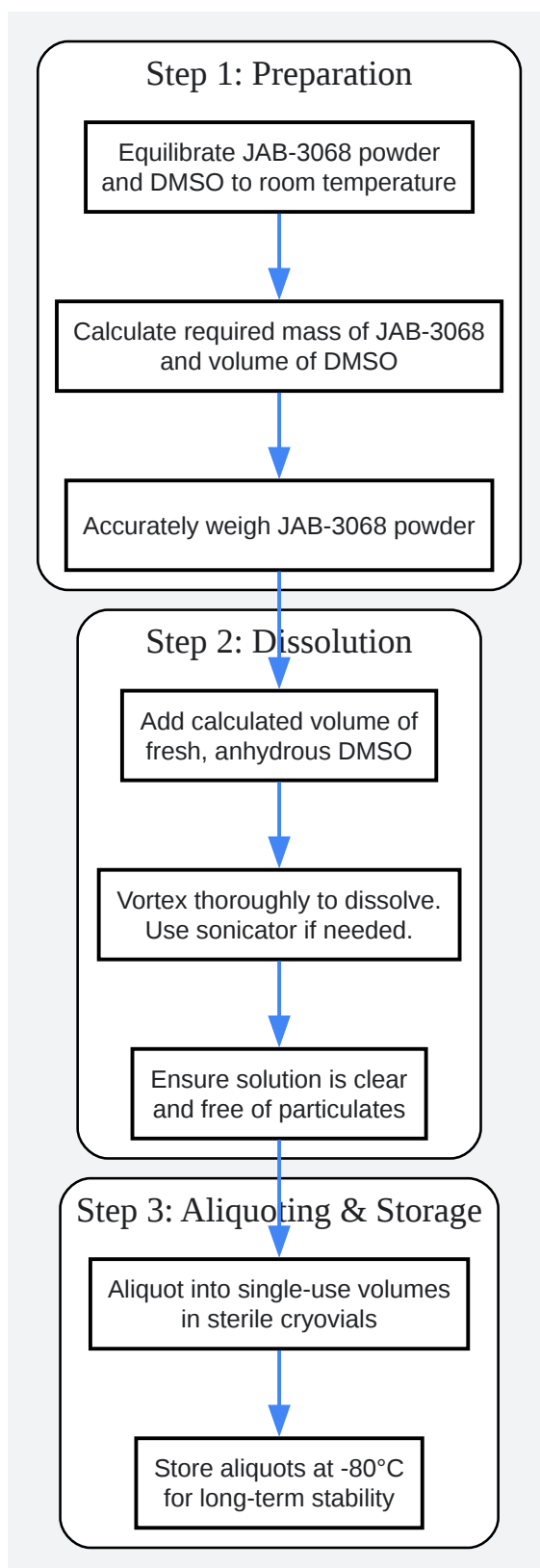
- Analytical balance
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Bath sonicator (recommended)
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

3.2. Safety Precautions

- Always handle **JAB-3068** in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.
- Consult the Material Safety Data Sheet (MSDS) for **JAB-3068** before use for complete safety information.
- DMSO is a potent solvent that can facilitate the absorption of chemicals through the skin. Exercise extreme caution.
- Dispose of all waste according to institutional and local regulations.

3.3. Experimental Workflow

The following diagram illustrates the workflow for preparing the **JAB-3068** stock solution.



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Diagram 2: Step-by-step workflow for preparing **JAB-3068** stock solution.

3.4. Step-by-Step Procedure

- Preparation: Allow the **JAB-3068** powder vial and the bottle of anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- Calculation: Determine the mass of **JAB-3068** and the volume of DMSO required to achieve the desired stock concentration.
 - Formula: $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for a 10 mM stock solution in 1 mL:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 476.54 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 4.7654 \text{ mg}$
- Weighing: Carefully weigh the calculated amount of **JAB-3068** powder using an analytical balance.
- Dissolving: Add the calculated volume of anhydrous DMSO to the vial containing the **JAB-3068** powder.
- Mixing: Cap the vial securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear.
- Sonication (If Necessary): If particulates remain, place the vial in a bath sonicator for 5-10 minutes or until the solution is clear. Gentle warming (to 37°C) can also aid dissolution.[\[6\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile, labeled cryovials.[\[5\]](#)[\[6\]](#)
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[5\]](#)[\[6\]](#)[\[7\]](#)

Stock Solution Preparation Table

For convenience, the table below provides the required mass of **JAB-3068** for preparing stock solutions of common concentrations and volumes.

Desired Final Concentration	Mass for 1 mL Stock	Mass for 5 mL Stock	Mass for 10 mL Stock
1 mM	0.48 mg	2.38 mg	4.77 mg
5 mM	2.38 mg	11.91 mg	23.83 mg
10 mM	4.77 mg	23.83 mg	47.65 mg
25 mM	11.91 mg	59.57 mg	119.14 mg
50 mM	23.83 mg	119.14 mg	238.27 mg
100 mM	47.65 mg	238.27 mg	476.54 mg

Calculations are based on a Molecular Weight of 476.54 g/mol .[\[4\]](#)[\[5\]](#)[\[6\]](#)

Conclusion

This application note provides a comprehensive protocol for the preparation of **JAB-3068** stock solutions in DMSO. Adherence to these guidelines, particularly the use of fresh, anhydrous DMSO and proper aliquoting and storage procedures, is essential for ensuring the integrity of the compound and the validity of experimental outcomes.[\[5\]](#)[\[6\]](#) Always refer to the most current safety data sheet before handling the compound.

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References

- 1. Facebook [cancer.gov]
- 2. axonmedchem.com [axonmedchem.com]
- 3. go.drugbank.com [go.drugbank.com]

- 4. Jab-3068 | C22H26F2N6O2S | CID 132222602 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. selleckchem.com [selleckchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
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